

TAS4464 Hydrochloride: A Deep Dive into its Mechanism of Action

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Compound of Interest

Compound Name: TAS4464 hydrochloride

Cat. No.: B2827184

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

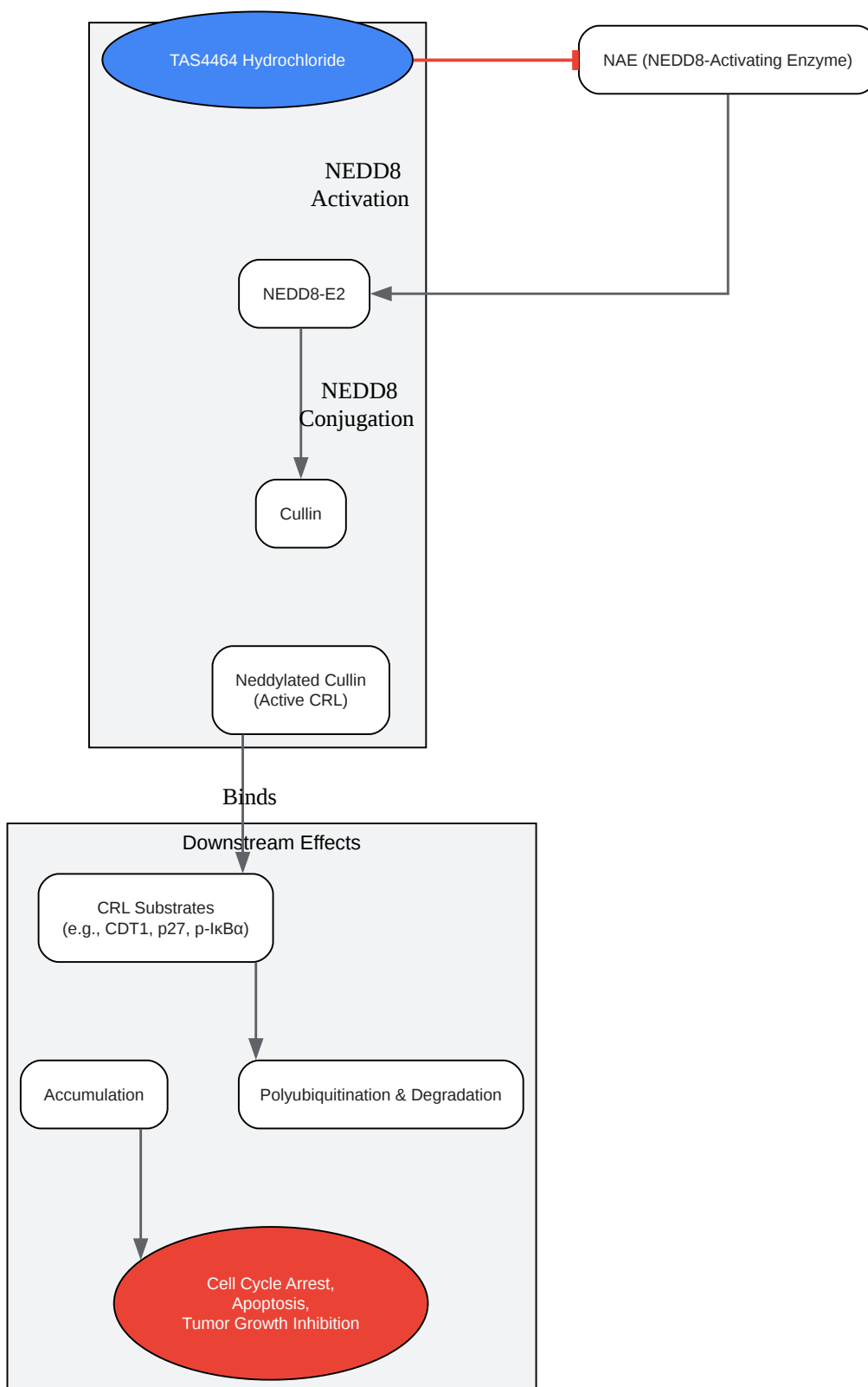
TAS4464 hydrochloride is a potent and highly selective small-molecule inhibitor of the NEDD8-activating enzyme (NAE). By targeting NAE, TAS4464 disrupts the neddylation cascade, a crucial post-translational modification pathway. This inhibition leads to the inactivation of cullin-RING ligases (CRLs), the largest family of E3 ubiquitin ligases, resulting in the accumulation of various CRL substrate proteins. The downstream consequences of this action are profound, including cell cycle arrest, induction of apoptosis, and potent antitumor activity. This technical guide provides a comprehensive overview of the mechanism of action of **TAS4464 hydrochloride**, supported by quantitative data, detailed experimental protocols, and visual representations of the key signaling pathways and experimental workflows.

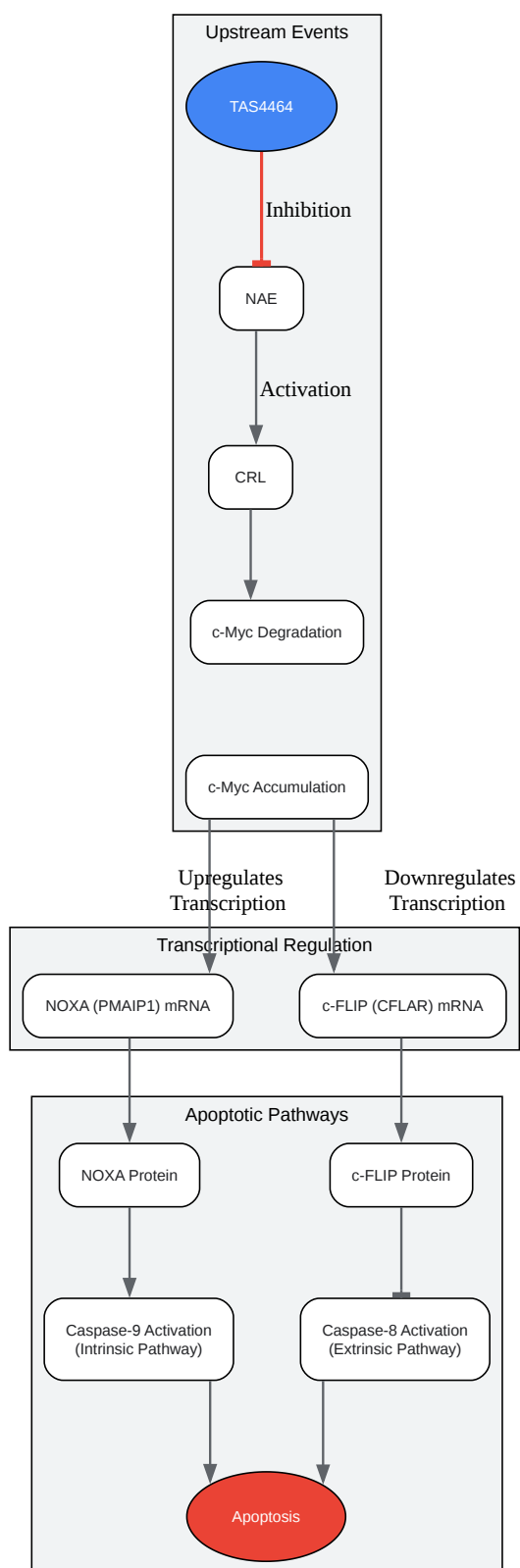
Core Mechanism of Action: Inhibition of the Neddylation Pathway

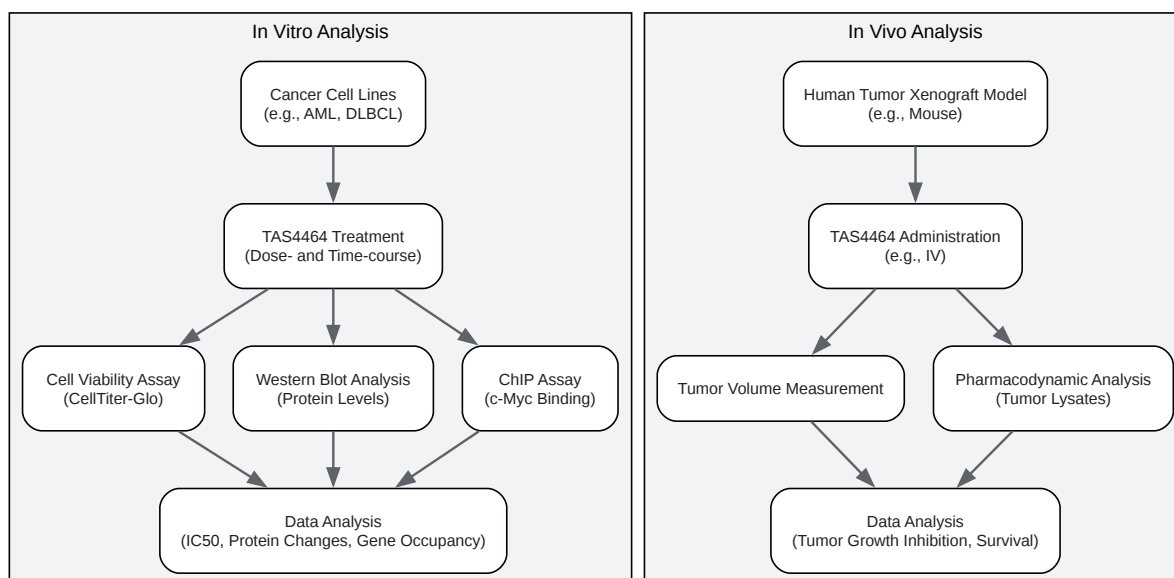
The primary mechanism of action of TAS4464 is the specific and potent inhibition of the NEDD8-activating enzyme (NAE). NAE is the E1 enzyme that initiates the neddylation cascade, a process analogous to ubiquitination, where the ubiquitin-like protein NEDD8 is conjugated to target proteins. The most critical substrates of neddylation are the cullin proteins, which form the scaffold of cullin-RING E3 ubiquitin ligases (CRLs).

By inhibiting NAE, TAS4464 prevents the transfer of NEDD8 to its cognate E2 conjugating enzyme, thereby blocking the neddylation and subsequent activation of CRLs.[1][2][3] Inactivated CRLs are unable to polyubiquitinate their substrate proteins, leading to the accumulation of these substrates within the cell.[1][2] Many of these substrates are key regulators of critical cellular processes, and their accumulation triggers cellular stress, cell cycle arrest, and ultimately, apoptosis.[2]

Signaling Pathway Diagram







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